2,6-dimethylphenyl pyrazole scaffold applications

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Compound of Interest

Compound Name:	*3-(2,6-Dimethylphenyl)-1H-pyrazol-5-amine*
Cat. No.:	*B13322921*

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An In-Depth Technical Guide to the 2,6-Dimethylphenyl Pyrazole Scaffold: Synthesis, Applications, and Methodologies

Abstract

The pyrazole nucleus is a cornerstone of modern medicinal and agricultural chemistry, recognized as a privileged scaffold due to its versatile biological activities.[1][2] When functionalized with a 2,6-dimethylphenyl group, the resulting scaffold gains unique steric and electronic properties that have been exploited to create highly potent and selective agents. The ortho-methyl groups can enforce a twisted conformation relative to the pyrazole ring, influencing binding affinity and metabolic stability. This guide provides an in-depth exploration of the 2,6-dimethylphenyl pyrazole scaffold, detailing its synthesis, key applications as both agrochemical fungicides and pharmaceutical kinase inhibitors, and the experimental protocols necessary for its evaluation.

The 2,6-Dimethylphenyl Pyrazole: A Scaffold of Strategic Importance

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The Pyrazole Core: A Privileged Structure

The pyrazole, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is a fundamental building block in drug discovery. Its ability to act as both a hydrogen bond donor and acceptor, coupled with its metabolic stability and synthetic accessibility, makes it a highly attractive core for developing therapeutic agents.[2] Marketed drugs such as the anti-inflammatory Celecoxib and the anti-obesity drug Rimonabant feature this core, highlighting its pharmacological significance.[1][2]

The Influence of the 2,6-Dimethylphenyl Moiety

The addition of a 2,6-dimethylphenyl substituent to the pyrazole core is a strategic design choice. The two methyl groups at the ortho positions provide significant steric hindrance. This has several critical effects:

- Conformational Restriction: It forces the phenyl ring to be non-coplanar with the pyrazole ring. This fixed, twisted conformation can be crucial for fitting into specific binding pockets of enzymes, thereby enhancing potency and selectivity.
- Metabolic Stability: The methyl groups can shield the molecule from metabolic enzymes (e.g., cytochrome P450s), potentially reducing metabolic degradation and improving pharmacokinetic profiles.
- Lipophilicity Modulation: The substituent increases the molecule's lipophilicity, which can enhance membrane permeability and influence absorption and distribution within an organism.

These features have made the 2,6-dimethylphenyl pyrazole scaffold a key component in the development of targeted inhibitors for complex biological systems.

Synthetic Strategies for the Scaffold

The most robust and widely adopted method for constructing the 1-aryl-pyrazole core is the Knorr pyrazole synthesis, which involves the cyclocondensation of a substituted hydrazine with a 1,3-dicarbonyl compound.[1]

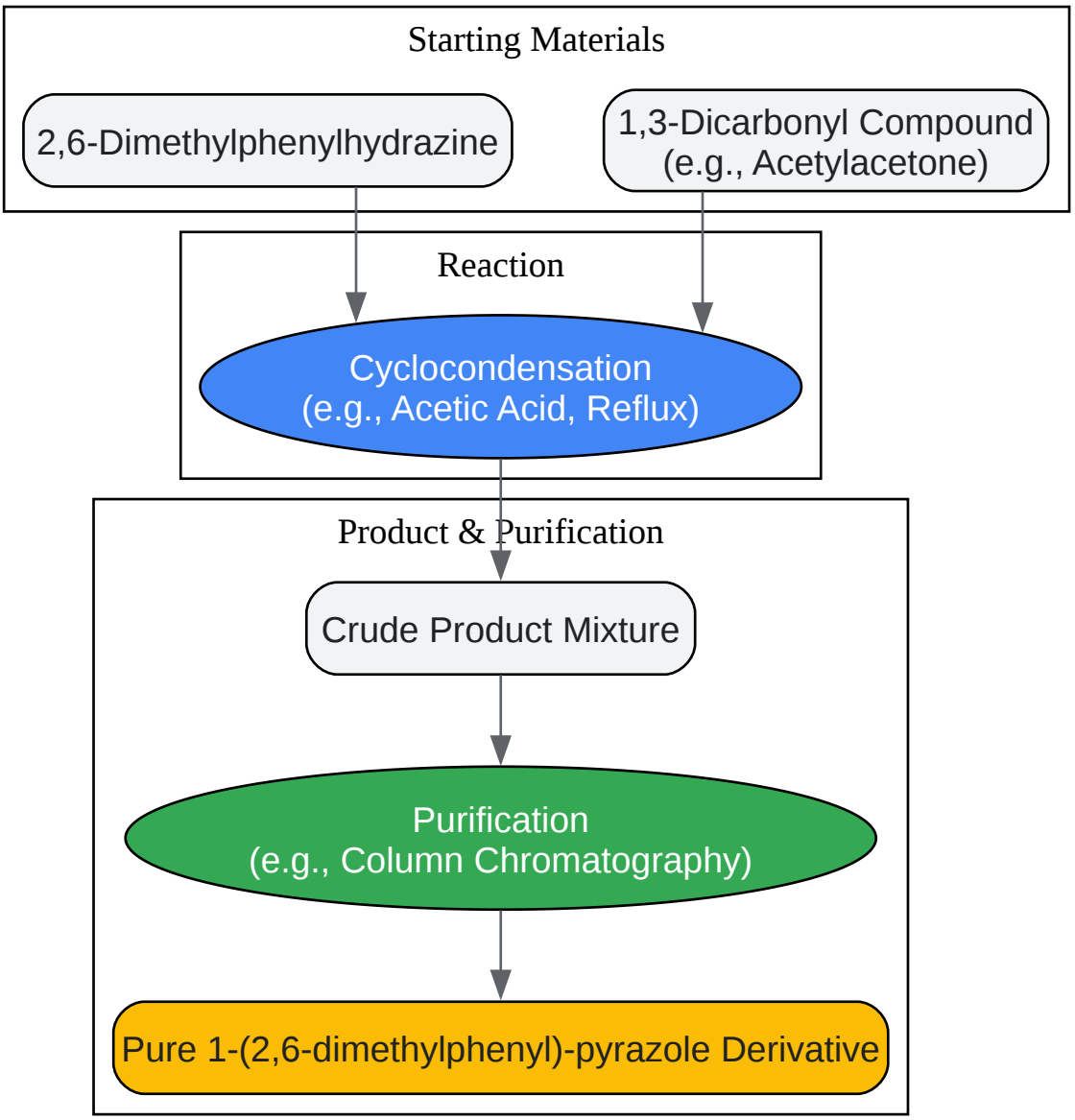
Core Synthesis via Cyclocondensation

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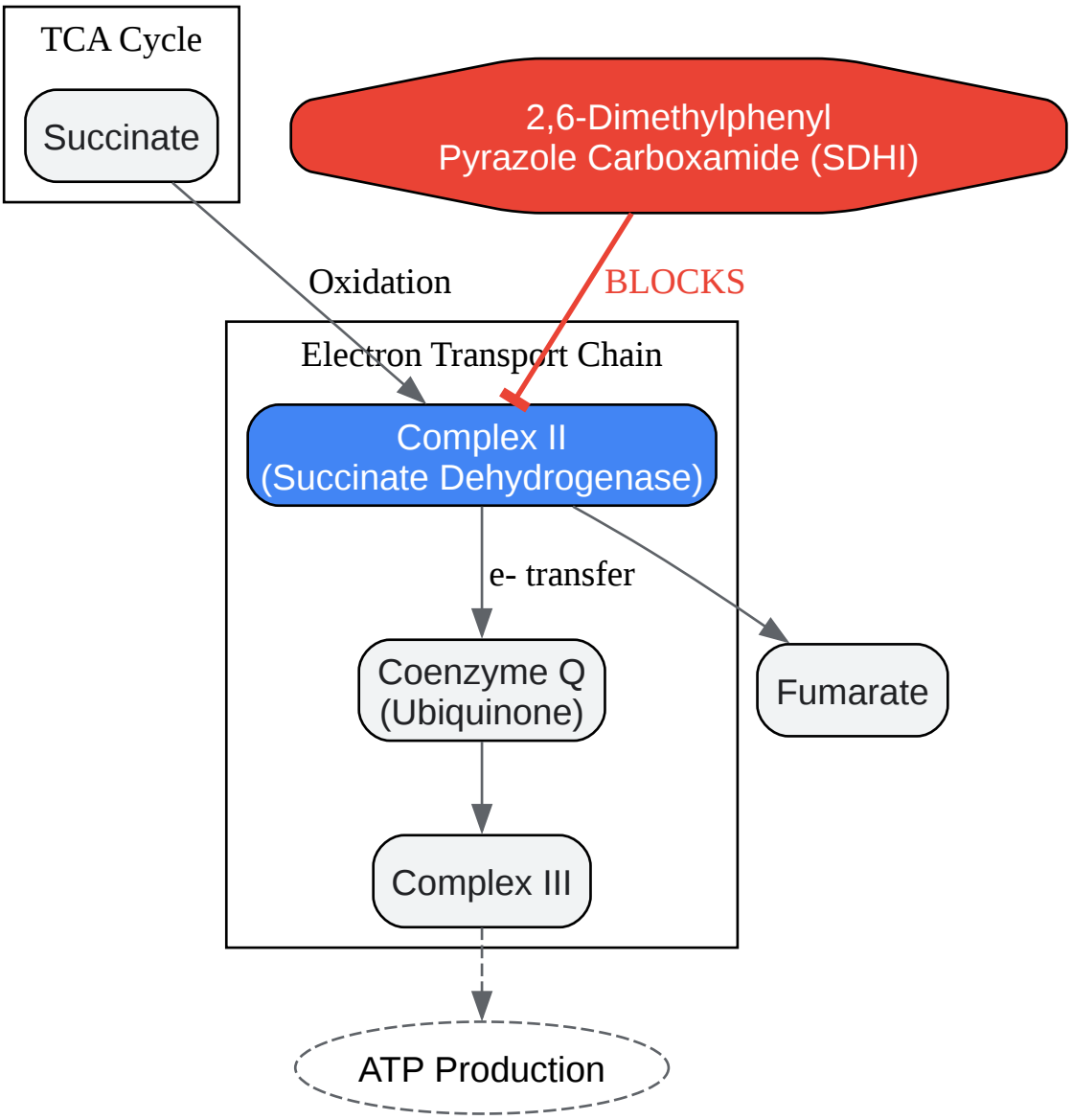
The reaction proceeds by combining 2,6-dimethylphenylhydrazine with a suitable 1,3-dicarbonyl equivalent. The choice of the dicarbonyl compound dictates the substitution pattern at positions 3 and 5 of the pyrazole ring. This method is generally high-yielding and proceeds under mild conditions.[1]

Workflow Diagram for Synthesis

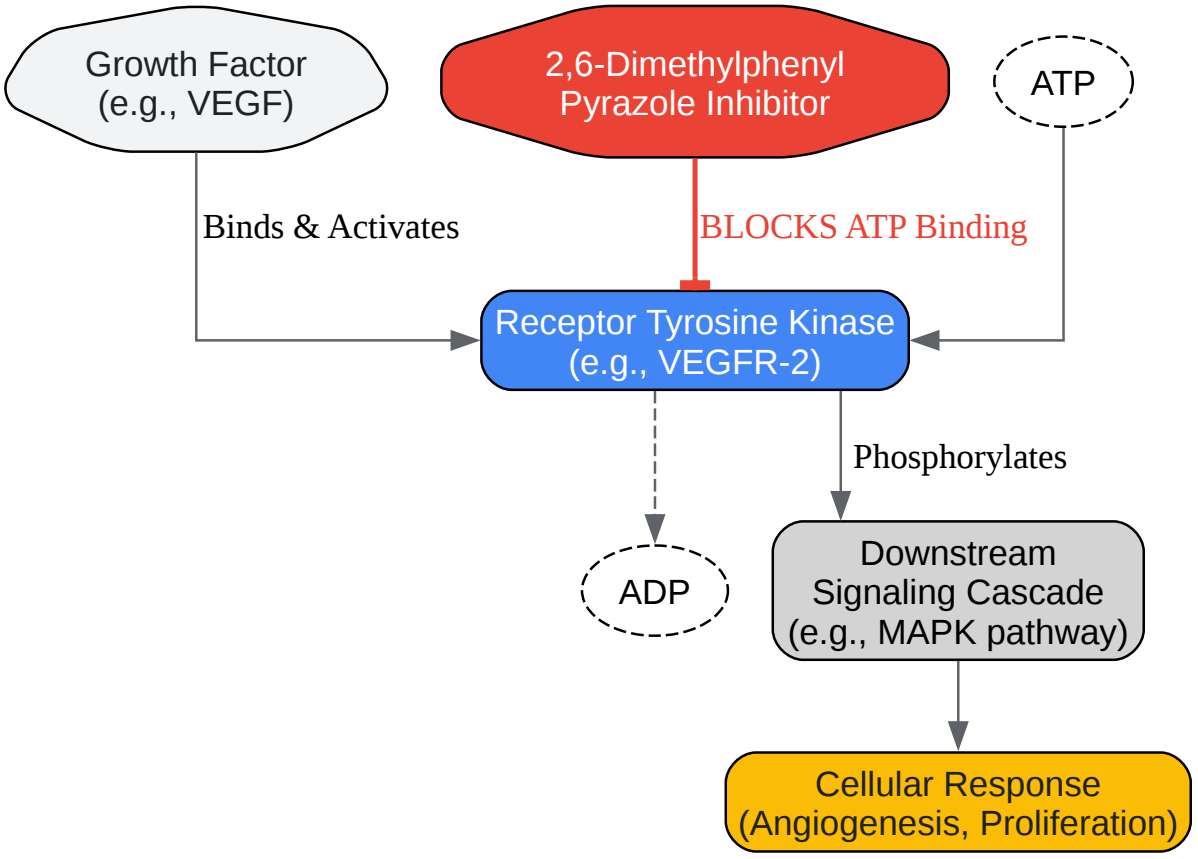
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